

An In-depth Technical Guide to the Physical Properties of 3-Ethynylaniline

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Compound of Interest

Compound Name: 3-(213C)ethynylaniline

Cat. No.: B15088506

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Introduction

3-Ethynylaniline, also known as 3-aminophenylacetylene, is a versatile organic compound of significant interest in medicinal chemistry and materials science.^[1] Its unique bifunctional nature, possessing both a nucleophilic amino group and a reactive terminal alkyne, makes it a valuable building block for the synthesis of a wide array of more complex molecules.^{[1][2]} This technical guide provides a comprehensive overview of the core physical and chemical properties of 3-ethynylaniline, complete with experimental methodologies and safety protocols, to support its effective use in research and development.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of 3-ethynylaniline are summarized in the tables below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Table 1: General and Physical Properties of 3-Ethynylaniline

Property	Value	Reference
Molecular Formula	C ₈ H ₇ N	[1][3][4]
Molecular Weight	117.15 g/mol	[1][3][5]
Appearance	Clear, colorless to light yellow or brown liquid	[1][4][6]
Melting Point	27 °C	[3][4][7]
Boiling Point	92 - 93 °C at 2 mmHg[6]; 50 °C at 0.1 torr[3]; 240.5 °C at 760 mmHg[4]	[1][3][4][6]
Density	1.04 g/cm ³	[3][8]
Refractive Index	1.614 - 1.616	[4][6][7]
Solubility	Insoluble in water[4][7]; Slightly soluble in Acetonitrile, Chloroform, DMSO, Ethyl Acetate[4]	[4][7]
Vapor Pressure	0.0379 mmHg at 25 °C	[4][7]
Flash Point	59 °C (138.2 °F) - closed cup	[3]

Table 2: Spectroscopic Data Identifiers for 3-Ethynylaniline

Spectroscopic Data	Identifier/Reference
¹ H NMR	Available, confirms structure[9]
¹³ C NMR	Data available from various sources
Mass Spectrometry (MS)	Available[10]
Infrared Spectroscopy (IR)	Data available[5]
SDBS (AIST Spectral DB) No.	18888[9][11]

Table 3: Safety and Handling Information for 3-Ethynylaniline

Hazard Information	Precautionary Measures
GHS Classification	Flammable liquid (Category 3), Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity — single exposure (Category 3)[2][5]
Hazard Statements	H226: Flammable liquid and vapor[5]; H315: Causes skin irritation[5][9]; H319: Causes serious eye irritation[5][9]; H335: May cause respiratory irritation[5]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[3] Recommended storage temperature: 2-8°C.[4] Store under an inert gas as it is air sensitive.[9][11]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection.[12] Use in a well-ventilated area and avoid breathing vapors.[12]

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties and acquiring the spectroscopic data for 3-ethynylaniline.

Determination of Physical Properties

- **Melting Point:** The melting point is determined using a standard melting point apparatus. A small, dry sample of solidified 3-ethynylaniline is packed into a capillary tube and heated at a controlled rate. The temperature range over which the sample melts is recorded as the melting point.
- **Boiling Point:** The boiling point is determined by distillation at a specific pressure. For vacuum distillation (e.g., at 0.1 or 2 mmHg), the compound is heated in a distillation apparatus under reduced pressure, and the temperature at which the liquid boils and its vapor condenses is recorded.[3][6]

- **Density:** The density is measured using a pycnometer or a digital density meter at a specified temperature. The mass of a known volume of the substance is determined and used to calculate the density.
- **Refractive Index:** The refractive index is measured using a refractometer, typically at 20°C with the sodium D-line.^[3] A drop of the liquid is placed on the prism of the refractometer, and the refractive index is read directly from the instrument's scale.

Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are acquired on an NMR spectrometer. A sample of 3-ethynylaniline is dissolved in a deuterated solvent (e.g., CDCl_3), and the spectra are recorded. The chemical shifts, coupling constants, and integration values are analyzed to confirm the molecular structure.
- **Mass Spectrometry (MS):** Mass spectra are obtained using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation. The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured to determine the molecular weight and fragmentation pattern.^[10]
- **Infrared (IR) Spectroscopy:** IR spectra are recorded using an FTIR spectrometer. A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or an ATR accessory is used. The spectrum is analyzed to identify the characteristic vibrational frequencies of the functional groups present, such as the N-H stretches of the amine and the $\text{C}\equiv\text{C}$ stretch of the alkyne.

Visualizations

Chemical Characterization Workflow

The following diagram illustrates a typical workflow for the physical and spectroscopic characterization of a chemical sample like 3-ethynylaniline.

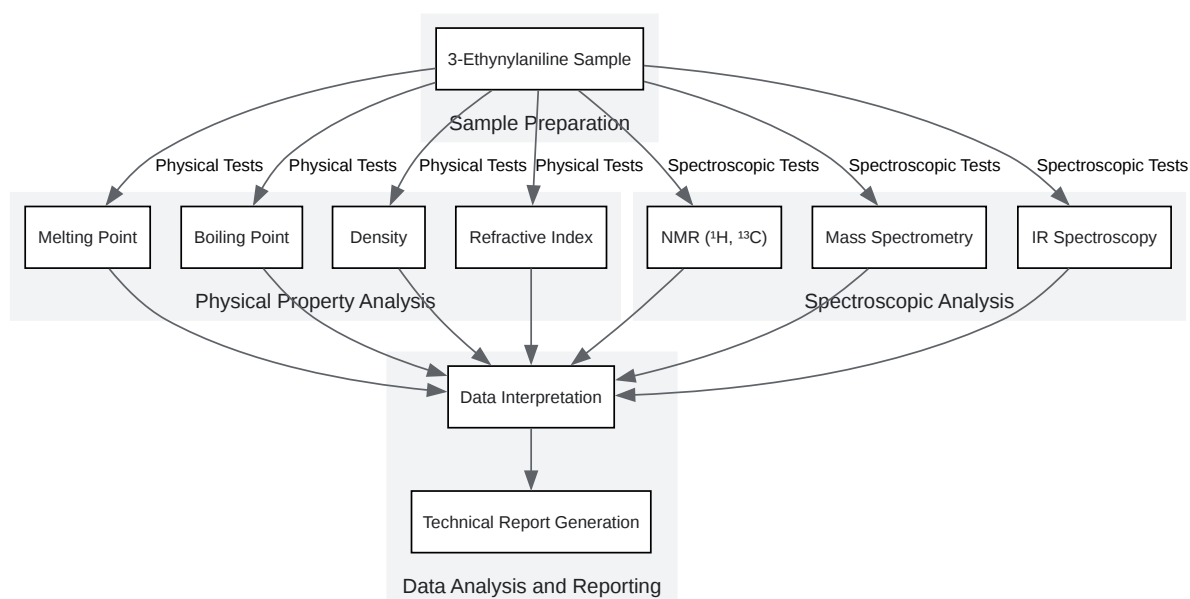


Figure 1. General Workflow for Chemical Characterization

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Caption: Figure 1. General Workflow for Chemical Characterization

This guide provides essential data and procedural outlines for the handling and characterization of 3-ethynylaniline. For more detailed information, including specific instrument parameters and advanced analytical techniques, researchers should consult the primary literature and relevant analytical chemistry resources.

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